

# Olanexidine Demonstrates Superior Residual Antibacterial Activity Compared to Other Antiseptics

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Compound of Interest		
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A comprehensive analysis of experimental data reveals that **olanexidine** gluconate exhibits a more prolonged and effective residual antibacterial effect on skin surfaces compared to commonly used antiseptics such as chlorhexidine gluconate and povidone-iodine. This sustained activity, crucial for preventing surgical site infections (SSIs), is attributed to its high retention in the stratum corneum, the outermost layer of the skin.

A key study utilizing an ex vivo Yucatan micropig (YMP) skin model provides robust evidence of **olanexidine**'s superior substantivity, or residual antibacterial activity.[1][2][3] In this model, skin samples were treated with various antiseptics, rinsed, and then challenged with bacteria at different time points to measure the lasting bactericidal effect.

# Comparative Analysis of Residual Bactericidal Activity

The experimental data clearly indicates that 1.5% **olanexidine** gluconate (OLG) maintains a significantly higher bactericidal activity for up to 12 hours after application and rinsing, whereas the efficacy of chlorhexidine gluconate (CHG) and povidone-iodine (PVP-I) diminishes rapidly. [1][2][3]

The following tables summarize the quantitative data on the log<sub>10</sub> reduction of various bacteria at different time points after antiseptic application. A higher log<sub>10</sub> reduction value indicates a greater reduction in the number of viable bacteria.



Table 1: Residual Bactericidal Activity Against Methicillin-Resistant Staphylococcus aureus (MRSA) ATCC 33591

Antiseptic	4 hours (log <sub>10</sub> reduction)	6 hours (log <sub>10</sub> reduction)	8 hours (log <sub>10</sub> reduction)	12 hours (log <sub>10</sub> reduction)
1.5% Olanexidine Gluconate	>5.45	>5.45	>5.45	>5.45
0.5% Chlorhexidine Gluconate	1.48	1.14	1.05	0.96
1.0% Chlorhexidine Gluconate- Alcohol	1.63	1.34	1.15	1.01
2.0% Chlorhexidine Gluconate-IPA	1.87	1.53	1.28	1.09
10% Povidone- lodine	1.02	0.89	0.78	0.71

Data sourced from Nishioka et al., 2018.[1][2][3]

Table 2: Residual Bactericidal Activity Against Staphylococcus epidermidis ATCC 12228



Antiseptic	4 hours (log <sub>10</sub> reduction)	6 hours (log <sub>10</sub> reduction)	8 hours (log <sub>10</sub> reduction)	12 hours (log <sub>10</sub> reduction)
1.5% Olanexidine Gluconate	>4.89	>4.89	>4.89	4.35
0.5% Chlorhexidine Gluconate	1.35	1.11	0.98	0.87
1.0% Chlorhexidine Gluconate- Alcohol	1.52	1.27	1.09	0.94
2.0% Chlorhexidine Gluconate-IPA	1.76	1.45	1.21	1.02
10% Povidone- lodine	0.95	0.83	0.72	0.65

Data sourced from Nishioka et al., 2018.[1][2][3]

Table 3: Residual Bactericidal Activity Against Vancomycin-Resistant Enterococcus faecalis (VRE) ATCC 51575



Antiseptic	4 hours (log <sub>10</sub> reduction)	6 hours (log <sub>10</sub> reduction)	8 hours (log <sub>10</sub> reduction)	12 hours (log <sub>10</sub> reduction)
1.5% Olanexidine Gluconate	>5.48	>5.48	>5.48	4.87
0.5% Chlorhexidine Gluconate	1.41	1.18	1.01	0.91
1.0% Chlorhexidine Gluconate- Alcohol	1.58	1.31	1.12	0.97
2.0% Chlorhexidine Gluconate-IPA	1.81	1.49	1.25	1.06
10% Povidone- lodine	0.99	0.86	0.75	0.68

Data sourced from Nishioka et al., 2018.[1][2][3]

The sustained efficacy of **olanexidine** is further explained by its significantly higher retention in the stratum corneum. Quantitative analysis revealed that the amount of **olanexidine** remaining in this skin layer was 2.8 times or greater than that of chlorhexidine.[1][2][3]

### **Experimental Protocols**

The assessment of residual antibacterial activity, or substantivity, was conducted using a meticulously designed ex vivo Yucatan micropig skin model. This model is a well-regarded substitute for human skin in dermatological and microbiological studies.

#### **Protocol for Evaluating Substantivity of Antiseptics**

• Skin Preparation: Yucatan micropig skin pieces (2 cm x 2 cm) were prepared and sterilized.



- Antiseptic Application: A 20 μl aliquot of the test antiseptic (1.5% olanexidine gluconate, 0.5% chlorhexidine gluconate, 1.0% chlorhexidine gluconate-alcohol, 2.0% chlorhexidine gluconate-IPA, or 10% povidone-iodine) was applied to the skin piece and spread evenly.[3]
- Drying and Rinsing: The antiseptic was allowed to dry for 3 minutes, after which the skin piece was rinsed with 1 ml of distilled water.[3]
- Incubation: The rinsed skin pieces were incubated at 35°C for predetermined time intervals:
   4, 6, 8, or 12 hours.[1][2][3]
- Bacterial Inoculation: After incubation, each skin piece was uniformly inoculated with 10 μl of a bacterial suspension (e.g., MRSA, S. epidermidis, or VRE).[1][2][3]
- Exposure and Neutralization: The bacteria were exposed to the treated skin for 1 minute. Following this, the skin piece was transferred to a neutralizer-containing diluting fluid to stop the antiseptic's bactericidal action.[1][2][3]
- Bacterial Enumeration: The number of viable bacteria was quantified using the pour plate method with appropriate agar media containing neutralizers. The detection limit was 10 colony-forming units (c.f.u.) per skin piece.[3]
- Calculation of Log<sub>10</sub> Reduction: The log<sub>10</sub> reduction was calculated as the difference between the logarithm of the viable bacterial count from a control (untreated) skin piece and the antiseptic-treated skin piece.[3]



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Experimental workflow for assessing antiseptic substantivity.

#### **Mechanism of Action**



**Olanexidine** gluconate is a monobiguanide compound that exerts its bactericidal effects by disrupting the bacterial cell membrane.[4][5][6] This leads to the leakage of intracellular components and ultimately cell death.[4][5][6] Its chemical structure allows for strong binding to the skin, which is a key factor in its prolonged residual activity. In contrast, chlorhexidine, another biguanide, has a different structure that may not facilitate the same level of retention in the skin.[4][5][6]

In conclusion, the available experimental data strongly supports the superior residual antibacterial activity of **olanexidine** gluconate over other commonly used antiseptics like chlorhexidine and povidone-iodine. This makes it a highly effective option for applications requiring long-lasting antimicrobial protection, such as surgical skin preparation.

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